

Technical Guide: Health and Safety Precautions for 2,5-Dichlorobenzophenone

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Compound of Interest

Compound Name: 2,5-Dichlorobenzophenone

Cat. No.: B102398

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This document provides a comprehensive overview of the health and safety handling precautions for **2,5-Dichlorobenzophenone** (CAS No: 16611-67-9). The information is compiled from safety data sheets and chemical databases to ensure researchers, scientists, and drug development professionals can implement appropriate safety measures.

Hazard Identification and Classification

2,5-Dichlorobenzophenone is classified as a hazardous substance according to the Globally Harmonized System (GHS).[1][2][3][4] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[2][3][4] Long-term exposure risks are not well-documented, but structural similarities to other chlorinated aromatic compounds suggest caution regarding potential bioaccumulation and organ toxicity.

Table 1: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|-----------------------------------|----------|--|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation[1][2][5] |
| Serious Eye Damage/Eye Irritation | 2A | H319: Causes serious eye irritation[1][2][5] |

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation[2][3][4] |

Signal Word: Warning[1][2]

Precautionary Statements (Selected):

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[3]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing).
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[2][3]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[2][3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2,5-Dichlorobenzophenone** is crucial for safe handling and storage.

Table 2: Physicochemical Data

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₃ H ₈ Cl ₂ O[3] |
| Molecular Weight | 251.11 g/mol [3] |
| Appearance | White to off-white crystalline solid |
| Melting Point | 87-88°C[3] |
| Boiling Point | 369.9°C at 760 mmHg[3] |
| Flash Point | 156.4°C[3] |
| Density | 1.311 g/cm ³ [3] |
| Vapor Pressure | 1.15 x 10 ⁻⁵ mmHg at 25°C[3] |

| Solubility | Sparingly soluble in water |

Toxicological Information

While the substance is classified for its irritant properties, comprehensive quantitative toxicological data is limited.

Table 3: Toxicological Data Summary

| Toxicity Endpoint | Result |
|--|---|
| Acute Oral Toxicity | No data available |
| Acute Dermal Toxicity | No data available |
| Acute Inhalation Toxicity | No data available |
| Skin Corrosion/Irritation | Causes skin irritation (Category 2)[1][2] |
| Serious Eye Damage/Irritation | Causes serious eye irritation (Category 2A)[1][2] |
| Respiratory or Skin Sensitization | No data available |
| Germ Cell Mutagenicity | No data available |
| Carcinogenicity | No data available |
| Reproductive Toxicity | No data available |
| Specific Target Organ Toxicity (Single Exposure) | May cause respiratory irritation (Category 3)[2][3] |

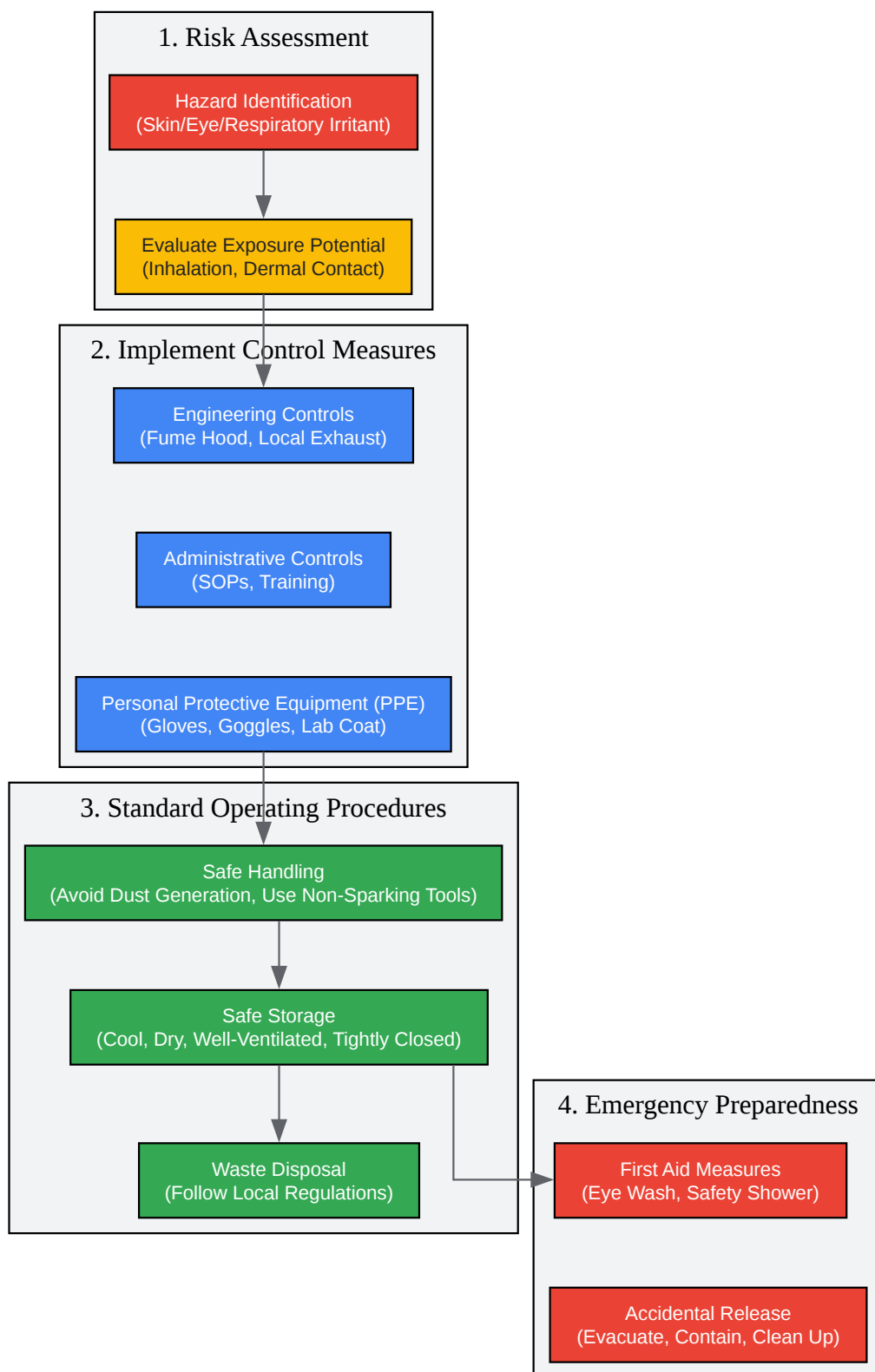
| Specific Target Organ Toxicity (Repeated Exposure) | No data available |

Experimental Protocols

The safety data sheets reviewed for this guide affirm the GHS classifications based on existing data; however, they do not provide detailed methodologies for the underlying toxicological experiments. Researchers should consult specialized toxicological databases for in-depth study protocols.

Safe Handling and Exposure Control

A systematic approach is necessary to minimize exposure and ensure safety.



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Caption: Workflow for the Safe Handling of **2,5-Dichlorobenzophenone**.

Engineering Controls:

- Work in a well-ventilated area.[2] In an indoor workplace, use a local exhaust system or ensure the process is sealed.[1]
- Ensure safety showers and eyewash stations are readily accessible and their locations are clearly marked.[1]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory to prevent contact.

Table 4: Recommended Personal Protective Equipment

| Protection Type | Specification |
|-----------------|--|
| Eye/Face | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2] |
| Skin | Wear impervious, chemical-resistant clothing and gloves (e.g., nitrile rubber).[2][3] |

| Respiratory | If dust or aerosols are generated and exposure limits may be exceeded, use a NIOSH/MSHA-approved full-face respirator with an appropriate particulate filter.[2][6] |

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[1]
- Prevent the formation of dust and aerosols.[2]
- Wash hands and face thoroughly after handling.[1]
- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[1][2]
- Keep away from incompatible substances such as strong oxidizing agents.[1]

Emergency Procedures

First-Aid Measures: Immediate and appropriate first aid is critical in the event of an exposure.

Table 5: First-Aid Response Plan

| Exposure Route | Action |
|----------------|---|
| Inhalation | Remove the individual to fresh air. If breathing is difficult, administer oxygen. If symptoms persist, seek immediate medical attention. [1] [2] [3] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. [1] [2] [3] |
| Eye Contact | Rinse cautiously and thoroughly with water for at least 15 minutes, holding the eyelids open. [2] [3] Remove contact lenses if present and easy to do. [1] [2] Seek immediate medical attention from an ophthalmologist. |

| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[1\]](#)[\[3\]](#) |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray (fog), carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides (CO, CO₂) and hydrogen chloride gas.[\[1\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Accidental Release Measures:

- Personal Precautions: Evacuate non-essential personnel. Avoid breathing dust and prevent contact with the substance.[2] Ensure adequate ventilation.[2]
- Containment and Cleanup: Sweep up the spilled material carefully to avoid generating dust and collect it in a suitable, sealed container for disposal.[1][6] Clean the affected area thoroughly in accordance with environmental regulations.[1] Do not let the product enter drains.
- Disposal: Dispose of waste in accordance with all applicable regional, national, and local laws and regulations.[1][2]

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